

# Ethyl Trifluoroacetate: A Core Technical Overview for Researchers

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## Compound of Interest

Compound Name: Ethyl trifluoroacetate

Cat. No.: B116455

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**Ethyl trifluoroacetate** is a crucial reagent and building block in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its unique physicochemical properties, imparted by the trifluoromethyl group, make it an invaluable tool for the synthesis of complex fluorinated molecules. This technical guide provides an in-depth look at the core molecular properties of **ethyl trifluoroacetate**.

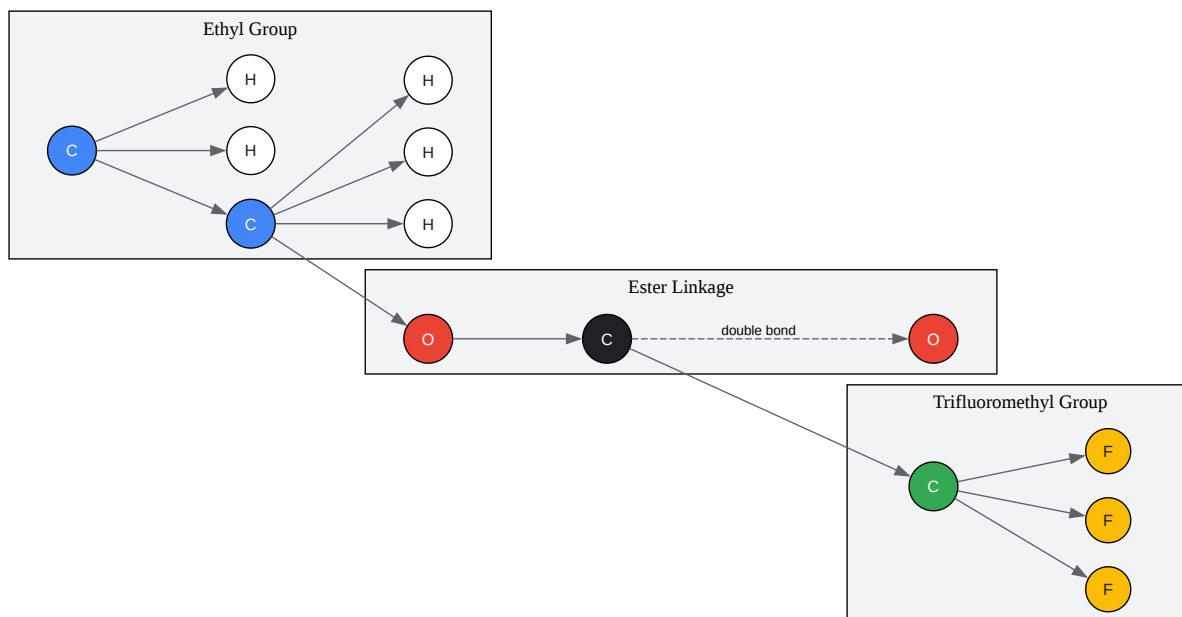
## Molecular and Physical Data

The fundamental properties of **ethyl trifluoroacetate** are summarized in the table below. This data is essential for reaction planning, stoichiometric calculations, and safety assessments.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>5</sub> F <sub>3</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	142.08 g/mol	[1][2]
Linear Formula	CF <sub>3</sub> COOC <sub>2</sub> H <sub>5</sub>	
CAS Number	383-63-1	[2][3]
Density	1.194 g/mL at 25 °C	[2][3]
Boiling Point	60-62 °C	[2]
Appearance	Clear colorless liquid	[3]

## Molecular Structure

The structure of **ethyl trifluoroacetate** consists of a central ester functional group bonded to an ethyl group and a trifluoromethyl group. The strong electron-withdrawing nature of the three fluorine atoms significantly influences the reactivity of the ester.



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Caption: Molecular structure of **ethyl trifluoroacetate**.

## Applications in Research and Development

**Ethyl trifluoroacetate** serves as a versatile reagent in a variety of chemical transformations. It is widely used as an intermediate in the synthesis of pharmaceutically active molecules and agricultural products.[2][4] The trifluoroacetyl group is a common protecting group for amines in organic synthesis because it can be easily removed under mild conditions.[4] Furthermore, this compound is utilized in the preparation of other organic fluorine compounds, such as 3-ethyl-1-methylimidazolium trifluoroacetate (EMITA).[2][4] Its applications also extend to polymer chemistry, where it can be used to modify polymer properties.[3]

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## References

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